

Phalloidin: A Deep Dive into Structure, Function, and Application

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Compound of Interest

Compound Name: *Phalloidin*

Cat. No.: *B094558*

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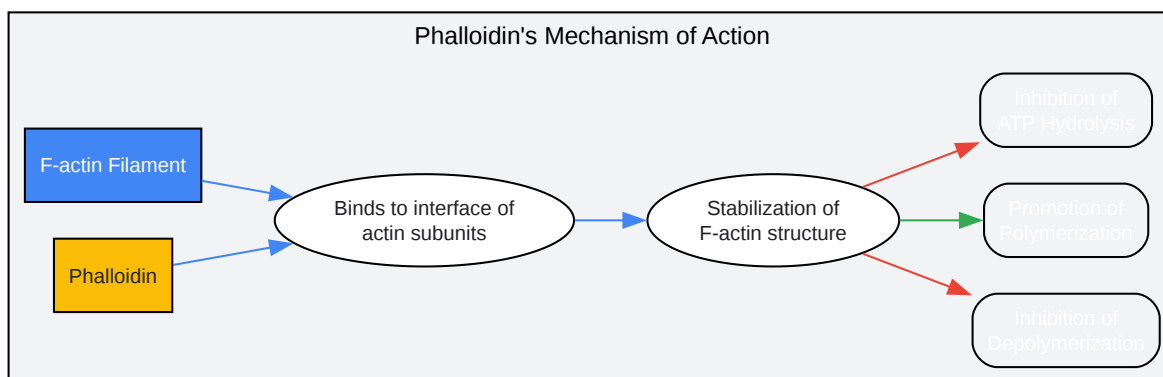
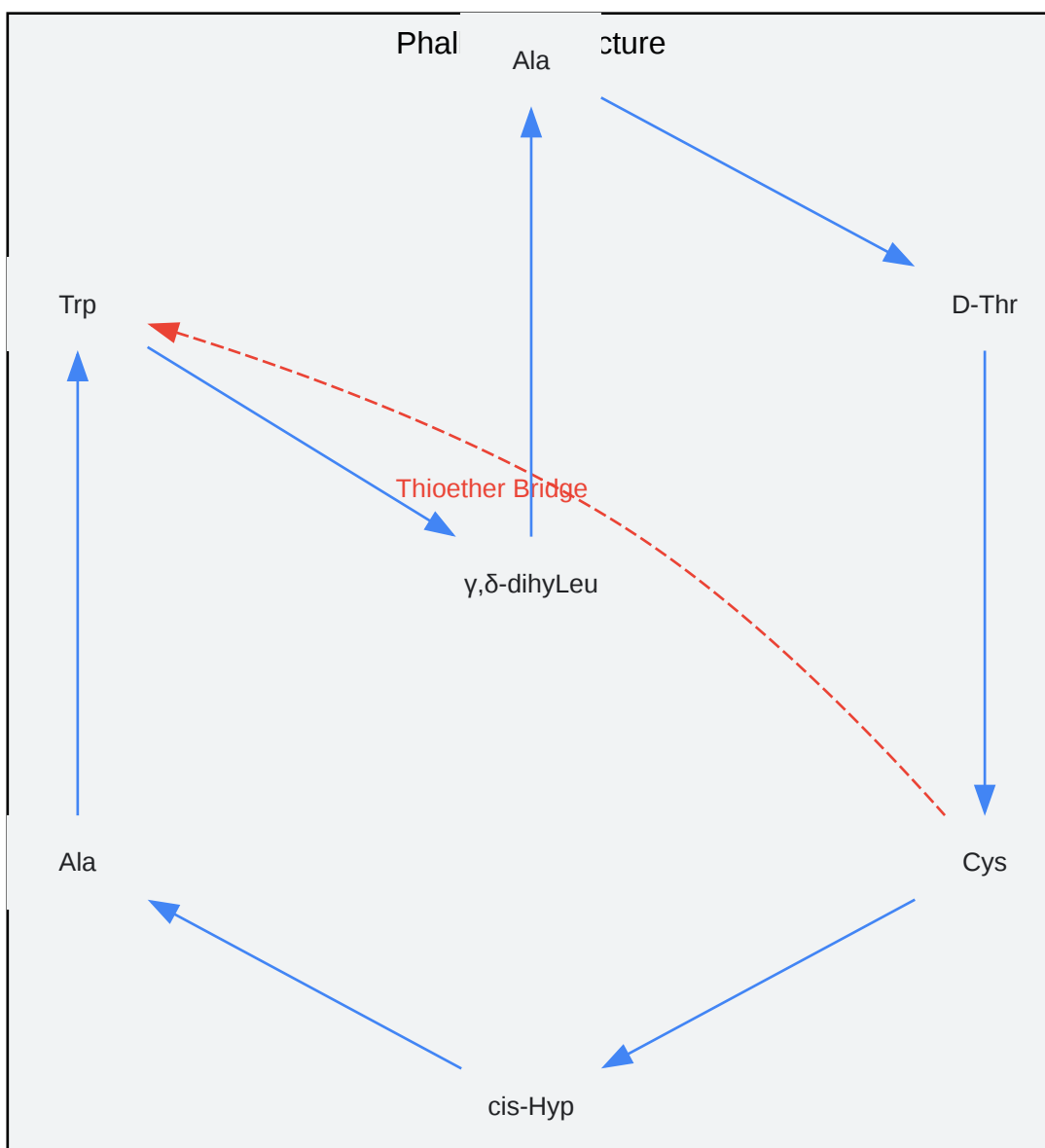
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

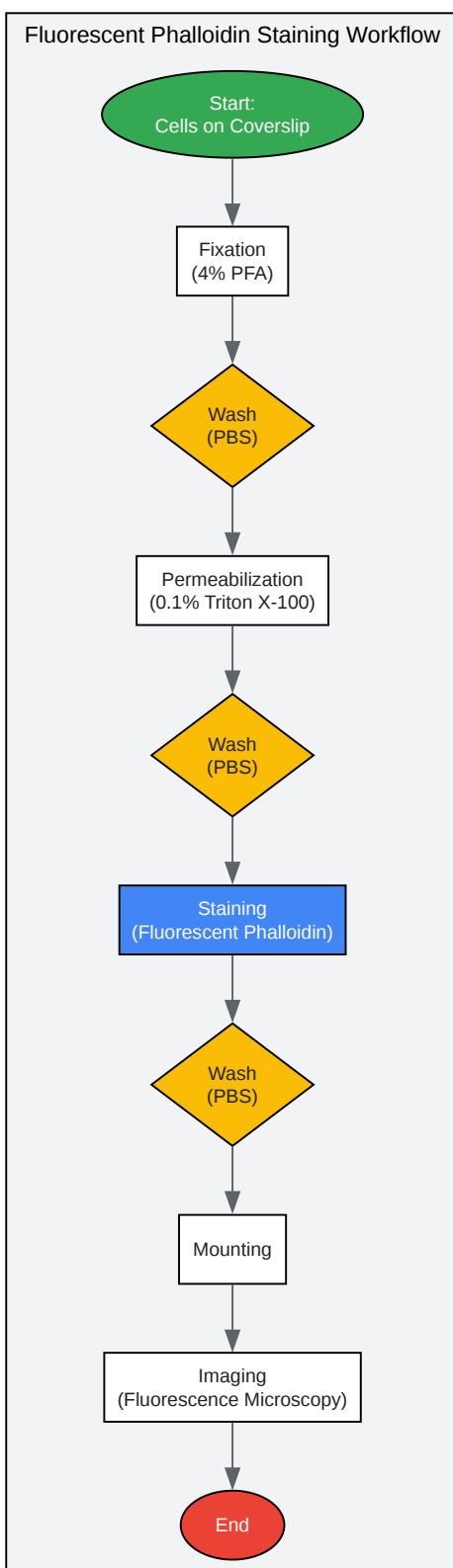
Executive Summary

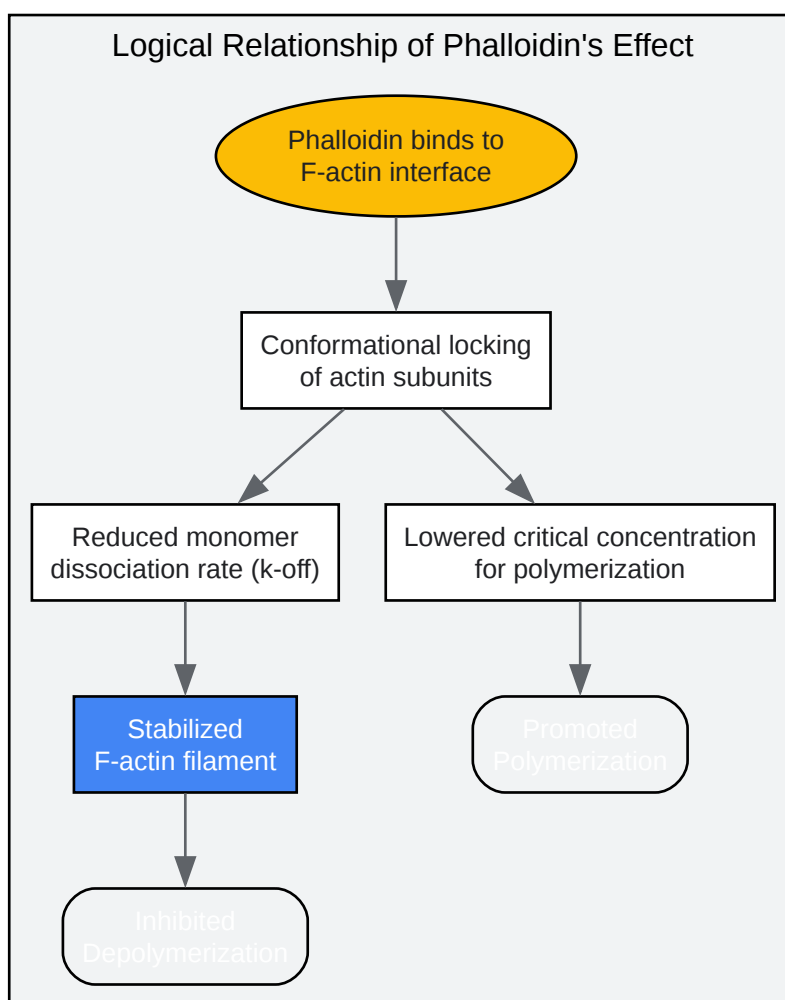
Phalloidin, a bicyclic heptapeptide toxin isolated from the death cap mushroom (*Amanita phalloides*), is a powerful tool in cell biology and a subject of interest in toxicology and drug development. Its high affinity and specific binding to filamentous actin (F-actin) make it an indispensable reagent for visualizing and stabilizing actin filaments. This guide provides a comprehensive overview of **phalloidin**'s structure, its intricate relationship with its function, quantitative data on its interactions and toxicity, detailed experimental protocols for its use, and visualizations to elucidate key concepts.

Phalloidin Structure

Phalloidin is a rigid, bicyclic heptapeptide with a unique molecular architecture that is fundamental to its biological activity. The peptide ring consists of seven amino acids: L-Alanine, D-Threonine, L-Cysteine, cis-4-Hydroxy-L-proline, L-Alanine, 2-Mercapto-L-tryptophan, and 4,5-dihydroxy-L-leucine. A distinctive feature of **phalloidin**'s structure is the thioether bridge formed between the cysteine and tryptophan residues, creating a second, inner ring. This bicyclic nature imparts significant conformational rigidity to the molecule.







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